

Application Note: HPLC Analysis of Diisooctyl Sebacate in Polymers

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Compound of Interest

Compound Name: Diisooctyl sebacate

Cat. No.: B1670628

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Abstract

This application note provides a detailed protocol for the quantitative analysis of **diisooctyl sebacate** (DIOS), a common plasticizer, in polymer matrices using High-Performance Liquid Chromatography (HPLC) with UV detection. The described methodology is applicable to researchers, scientists, and drug development professionals involved in the quality control of polymeric materials and in studies of plasticizer migration. The protocol covers sample preparation, HPLC-UV analysis, and method validation parameters.

Introduction

Diisooctyl sebacate (DIOS) is a widely used plasticizer in various polymers, such as polyvinyl chloride (PVC) and its copolymers, to enhance flexibility and durability.^{[1][2]} Its concentration and potential for migration are critical quality attributes, particularly for polymers used in medical devices, food packaging, and pharmaceutical containers, where leached substances can pose a safety risk. Therefore, a reliable and validated analytical method for the quantification of DIOS is essential.

This document outlines a reversed-phase HPLC (RP-HPLC) method for the determination of DIOS. The method is based on the extraction of the plasticizer from the polymer matrix followed by chromatographic separation and UV detection.

Experimental Protocol

Materials and Reagents

- **Diisooctyl sebacate** (DIOS) reference standard (purity $\geq 98\%$)
- Tetrahydrofuran (THF), HPLC grade
- Methanol, HPLC grade
- Water, HPLC grade or ultrapure
- Polymer sample containing DIOS
- 0.45 μm syringe filters (PTFE or other suitable material)

Equipment

- HPLC system equipped with a pump, autosampler, column oven, and UV-Vis detector
- Analytical balance
- Vortex mixer
- Centrifuge
- Glass vials

Sample Preparation: Polymer Dissolution and Precipitation

This procedure is suitable for polymers soluble in THF, such as PVC.

- Weigh accurately approximately 1 gram of the polymer sample and record the weight.
- Cut the polymer into small pieces (approx. 2x2 mm) to increase the surface area for dissolution.
- Transfer the polymer pieces to a 50 mL glass beaker.
- Add 20 mL of THF to the beaker and stir until the polymer is completely dissolved.

- Slowly add 20 mL of methanol to the solution while stirring. The polymer will precipitate out of the solution.
- Allow the precipitate to settle, then centrifuge the mixture at 4000 rpm for 10 minutes.
- Carefully decant the supernatant containing the extracted DIOS into a clean flask.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.
- Prepare a blank sample by following the same procedure with a polymer known to be free of DIOS.

HPLC Conditions

The following HPLC conditions are based on methods for similar sebacate plasticizers and should be optimized for the specific instrumentation used.[\[3\]](#)[\[4\]](#)

Parameter	Condition
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Methanol:Water (85:15 v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30 °C
Detector	UV-Vis Detector
Detection Wavelength	220 nm
Run Time	Approximately 15 minutes

Calibration Curve

- Prepare a stock solution of DIOS reference standard in methanol at a concentration of 1 mg/mL.

- Perform serial dilutions of the stock solution with the mobile phase to prepare a series of calibration standards ranging from 1 µg/mL to 100 µg/mL.
- Inject each calibration standard into the HPLC system and record the peak area.
- Plot a graph of peak area versus concentration and perform a linear regression to obtain the equation of the line and the correlation coefficient (r^2).

Method Validation

The analytical method should be validated according to the International Council for Harmonisation (ICH) guidelines to ensure it is suitable for its intended purpose.[5] The key validation parameters are summarized in the table below. The provided values are typical for HPLC analysis of plasticizers and should be experimentally verified.

Validation Parameter	Typical Acceptance Criteria
Linearity (r^2)	≥ 0.999 for the calibration curve over the specified concentration range.
Accuracy (% Recovery)	98-102% for spiked samples at three different concentration levels.
Precision (% RSD)	$\leq 2\%$ for repeatability (intra-day) and intermediate precision (inter-day).
Limit of Detection (LOD)	Signal-to-noise ratio of 3:1 (typically in the range of 0.1-0.5 µg/mL).
Limit of Quantification (LOQ)	Signal-to-noise ratio of 10:1 (typically in the range of 0.5-2.0 µg/mL).
Specificity	The peak for DIOS should be well-resolved from any peaks in the blank polymer matrix.

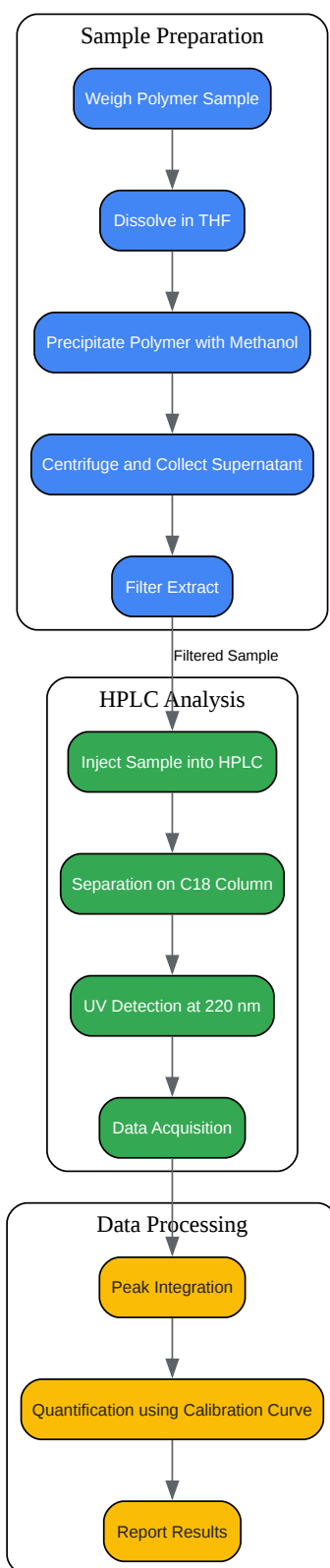
Data Presentation

The quantitative results for the analysis of DIOS in a polymer sample should be recorded and presented in a clear and structured manner.

Table 1: HPLC Method Parameters and Performance Data (Typical)

Parameter	Value
Analyte	Diisooctyl Sebacate (DIOS)
Retention Time (tR)	~ 8.5 min (estimated)
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.999
Accuracy (% Recovery)	99.5% ± 1.5%
Precision (% RSD)	< 2.0%
LOD	0.3 µg/mL
LOQ	1.0 µg/mL

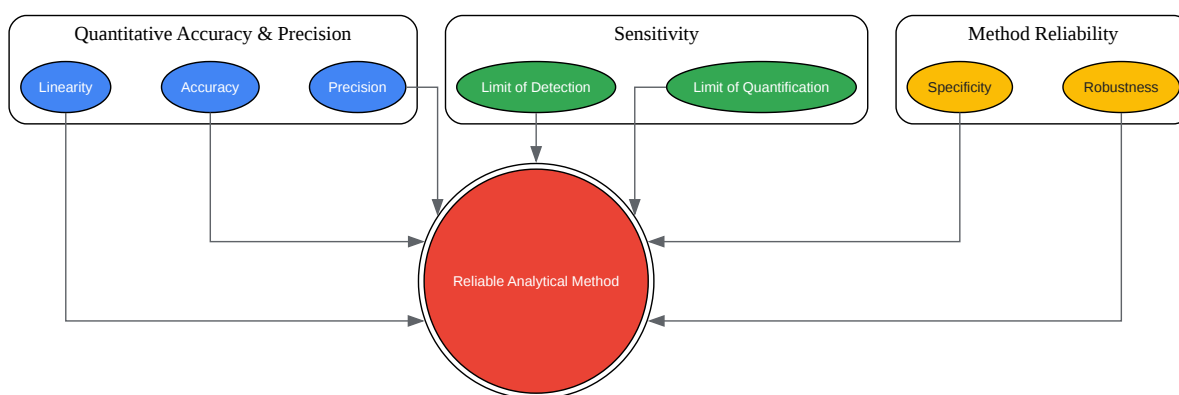
Experimental Workflow Diagram



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Caption: Workflow for HPLC analysis of DIOS in polymers.

Logical Relationship of Method Validation



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Caption: Interrelation of method validation parameters.

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